

Sodium Methanesulfonate-D3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sodium methanesulfonate-D3

Cat. No.: B12398546

[Get Quote](#)

This technical guide provides in-depth information on **Sodium Methanesulfonate-D3**, a deuterated stable isotope-labeled compound valuable for a range of applications in scientific research, particularly in drug development and analytical chemistry. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries.

Supplier Information and Physical Properties

Sodium Methanesulfonate-D3 is available from several reputable suppliers of stable isotope-labeled compounds and research chemicals.

Table 1: Supplier Information for **Sodium Methanesulfonate-D3**

Supplier	Product Number (Example)	Available Quantities	Website
CDN Isotopes	D-8196	0.5 g, 1 g	cdnisotopes.com
LGC Standards	TRC-S143270	5 mg, 25 mg, 50 mg	lgcstandards.com
Clearsynth	CS-C-01592	Inquire for details	clearsynth.com

Table 2: Physicochemical Properties and Specifications of **Sodium Methanesulfonate-D3**

Property	Value	Reference
Chemical Name	Sodium;trideuteriomethanesulfonate	[1]
Synonyms	Methanesulfonic Acid-D3 Sodium Salt	[1]
CAS Number	1610056-71-7	[2]
Molecular Formula	CD ₃ NaO ₃ S	[3]
Molecular Weight	121.10 g/mol	[2]
Isotopic Enrichment	≥98 atom % D	[2]
Appearance	White to off-white solid	[4]
Storage	Store at room temperature.	[2]
Stability	Stable under recommended storage conditions. Re-analyze after three years for chemical purity.	[2]

Note: A comprehensive Certificate of Analysis with a detailed impurity profile for **Sodium Methanesulfonate-D3** is not publicly available. The data presented is compiled from supplier information. A representative Certificate of Analysis for the non-deuterated form, Sodium Methanesulfonate, indicates an assay of ≥97.0%.[\[4\]](#)

Applications in Research and Drug Development

Deuterated compounds like **Sodium Methanesulfonate-D3** are powerful tools in modern research. The primary applications stem from the kinetic isotope effect, where the substitution of hydrogen with deuterium can slow down metabolic processes, and the mass difference, which allows for its use as an internal standard in mass spectrometry-based analyses.[\[5\]](#)[\[6\]](#)

Internal Standard for Quantitative Analysis

The most common application of **Sodium Methanesulfonate-D3** is as an internal standard for the quantification of methanesulfonic acid or related compounds in complex matrices using liquid chromatography-mass spectrometry (LC-MS).[7] Its chemical properties are nearly identical to the non-deuterated analyte, ensuring similar behavior during sample preparation and chromatographic separation. However, its increased mass allows it to be distinguished by the mass spectrometer, enabling accurate correction for variations in sample recovery and matrix effects.[8][9]

Metabolic and Pharmacokinetic Studies

Deuterium labeling is a key technique in studying the metabolism and pharmacokinetics of drugs.[5][10] By incorporating a deuterated moiety, researchers can trace the metabolic fate of a compound, identify metabolites, and determine pharmacokinetic parameters such as absorption, distribution, metabolism, and excretion (ADME).[6][11] While specific studies employing **Sodium Methanesulfonate-D3** were not identified, its use in such studies would be to understand the disposition of the methanesulfonate group.

Experimental Protocols

Detailed experimental protocols for the use of **Sodium Methanesulfonate-D3** are not widely published. The following is a representative protocol for its application as an internal standard in the quantification of methanesulfonic acid in a biological matrix (e.g., plasma) by LC-MS/MS. This protocol is based on established methodologies for similar analyses.

Representative Protocol: Quantification of Methanesulfonic Acid in Plasma using Sodium Methanesulfonate-D3 as an Internal Standard

3.1.1. Materials and Reagents

- Methanesulfonic acid (analyte)
- **Sodium Methanesulfonate-D3** (internal standard)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)

- Ultrapure water
- Human plasma (or other biological matrix)

3.1.2. Preparation of Stock and Working Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh 10 mg of methanesulfonic acid and dissolve in 10 mL of ultrapure water.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Sodium Methanesulfonate-D3** and dissolve in 10 mL of ultrapure water.
- Working Solutions: Prepare a series of calibration standards by serially diluting the analyte stock solution in ultrapure water. Prepare a working internal standard solution of 1 µg/mL by diluting the internal standard stock solution with ultrapure water.

3.1.3. Sample Preparation (Protein Precipitation)

- Pipette 50 µL of plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 10 µL of the 1 µg/mL internal standard working solution and vortex briefly.
- Add 200 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase conditions.
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

3.1.4. LC-MS/MS Conditions (Illustrative)

- LC Column: A hydrophilic interaction liquid chromatography (HILIC) column is often suitable for retaining small polar compounds like methanesulfonic acid.
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A gradient from high organic to high aqueous content.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer with electrospray ionization (ESI) in negative ion mode.
- MRM Transitions (Hypothetical):
 - Methanesulfonic acid: Precursor ion (m/z) 95 -> Product ion (m/z) 80
 - Methanesulfonate-D3: Precursor ion (m/z) 98 -> Product ion (m/z) 83

Visualization of Workflows and Pathways

Workflow for Pharmacokinetic Analysis

The following diagram illustrates a typical workflow for a pharmacokinetic study where **Sodium Methanesulfonate-D3** could be used as an internal standard.

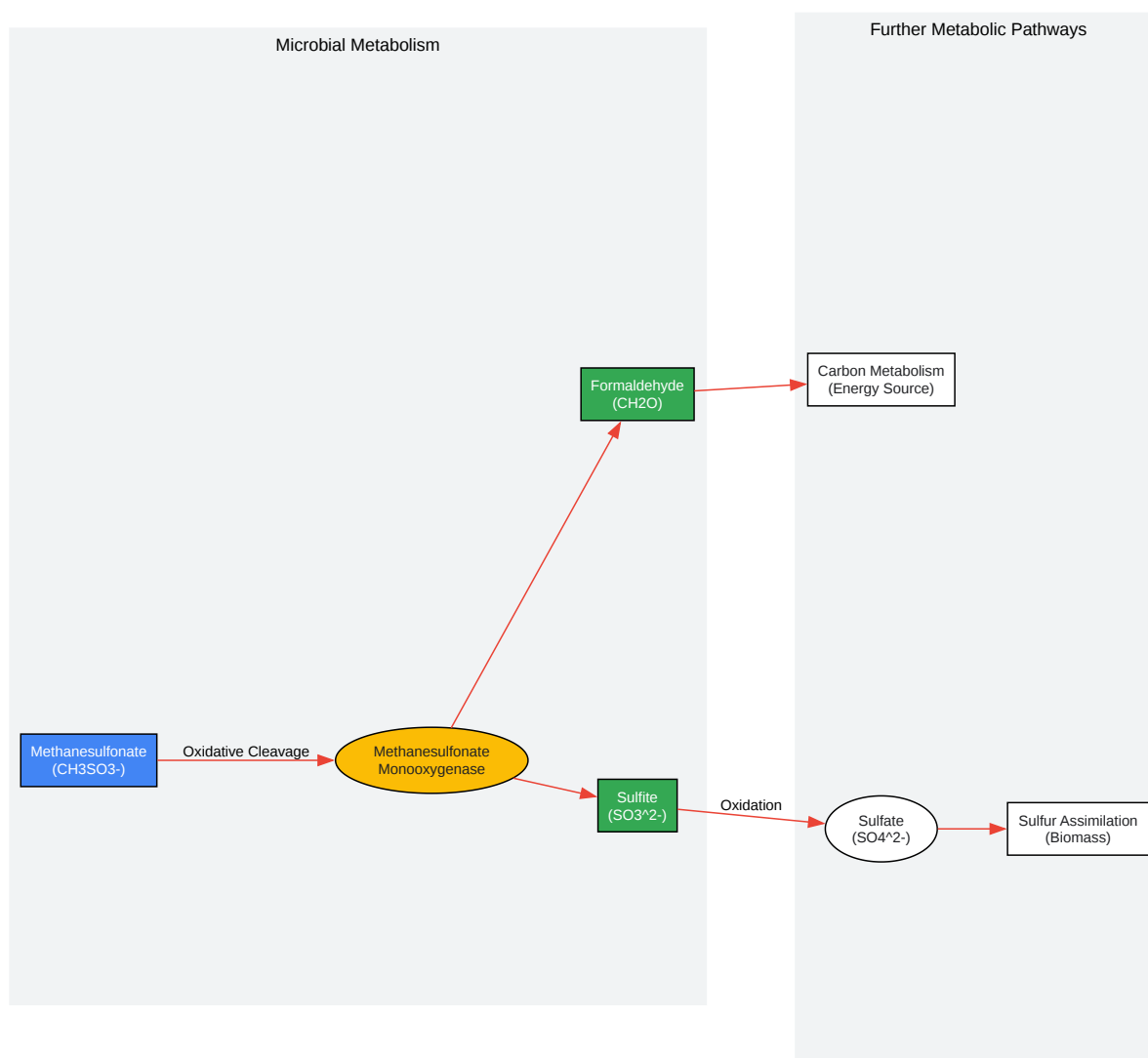


[Click to download full resolution via product page](#)

Caption: Workflow for a pharmacokinetic study using **Sodium Methanesulfonate-D3** as an internal standard.

Metabolic Fate of Methanesulfonate

While specific signaling pathways involving **Sodium Methanesulfonate-D3** are not documented, as its primary role is analytical, the metabolic fate of the methanesulfonate moiety has been studied, particularly in microorganisms. The following diagram illustrates the microbial metabolism of methanesulfonate.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium Methanesulfinate-d3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. cdnisotopes.com [cdnisotopes.com]
- 3. Sodium Methanesulfonate-d3,13C | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 4. file.chemscene.com [file.chemscene.com]
- 5. Deuterium in drug discovery: progress, opportunities and challenges - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. Effect of N-methyl deuteration on metabolism and pharmacokinetics of enzalutamide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Internal Standards in LC–MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK [dmpk.wuxiapptec.com]
- 8. sisu.ut.ee [sisu.ut.ee]
- 9. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 10. Pharmacokinetics - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. key pharmacokinetic parameters: Topics by Science.gov [[science.gov](https://www.science.gov)]
- To cite this document: BenchChem. [Sodium Methanesulfonate-D3: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12398546/docs#sodium-methanesulfonate-d3-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)